

Application Notes and Protocols for CDK2 Degradar 2 in Cell Culture

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Compound of Interest

Compound Name: CDK2 degrader 2

Cat. No.: B15574674

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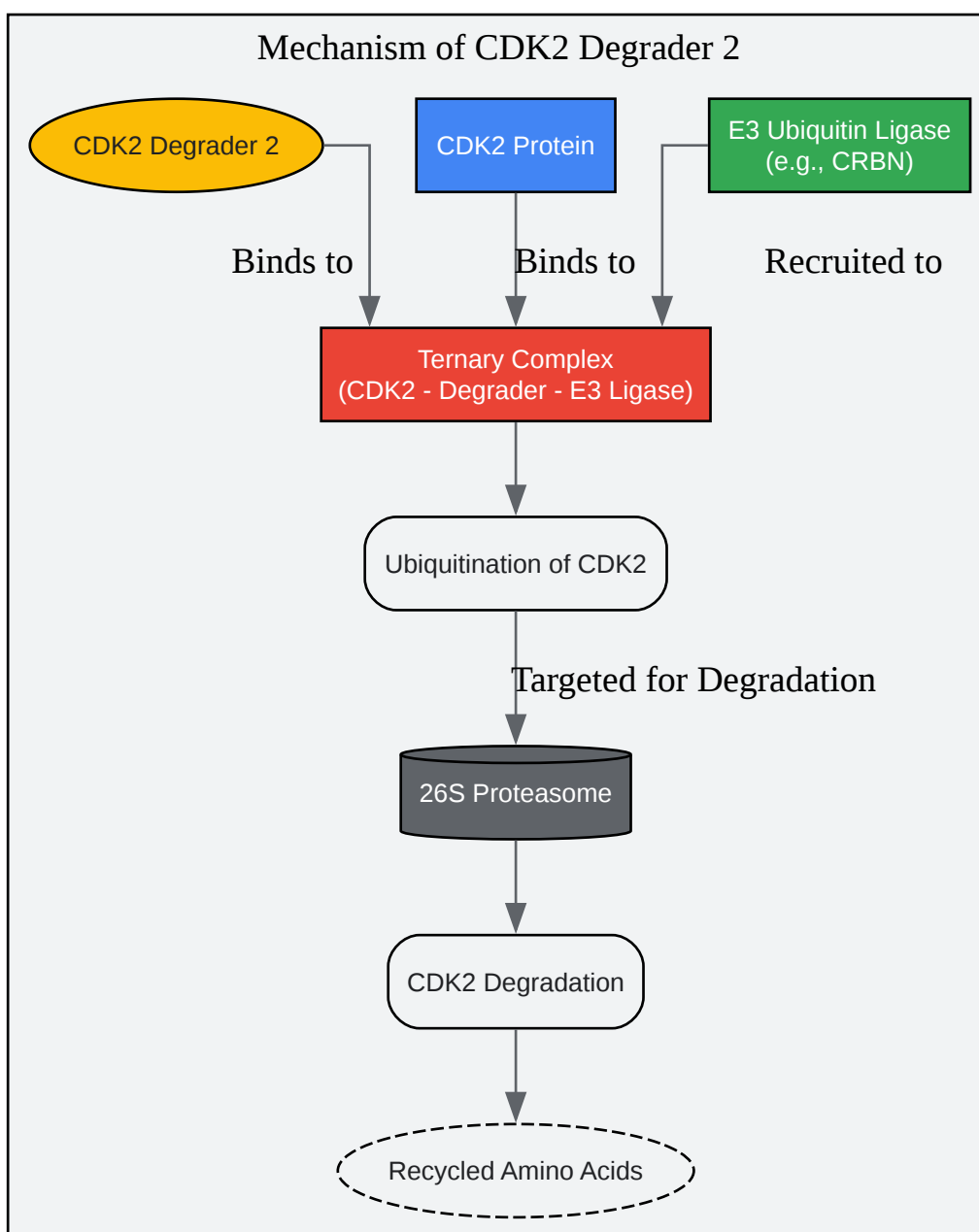
Introduction

CDK2 degrader 2 (Catalog No. HY-163815) is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed for the targeted degradation of Cyclin-Dependent Kinase 2 (CDK2).^{[1][2][3]} As a key regulator of the G1/S phase transition in the cell cycle, CDK2 is a protein of significant interest in cancer research.^[4] Dysregulation of CDK2 activity is implicated in the uncontrolled proliferation of cancer cells.^{[1][2]} **CDK2 degrader 2** functions by hijacking the ubiquitin-proteasome system to induce the degradation of CDK2, offering a powerful tool for studying the cellular consequences of CDK2 ablation and as a potential therapeutic strategy.^{[1][2][5]} This document provides detailed application notes and protocols for the effective use of **CDK2 degrader 2** in a cell culture setting.

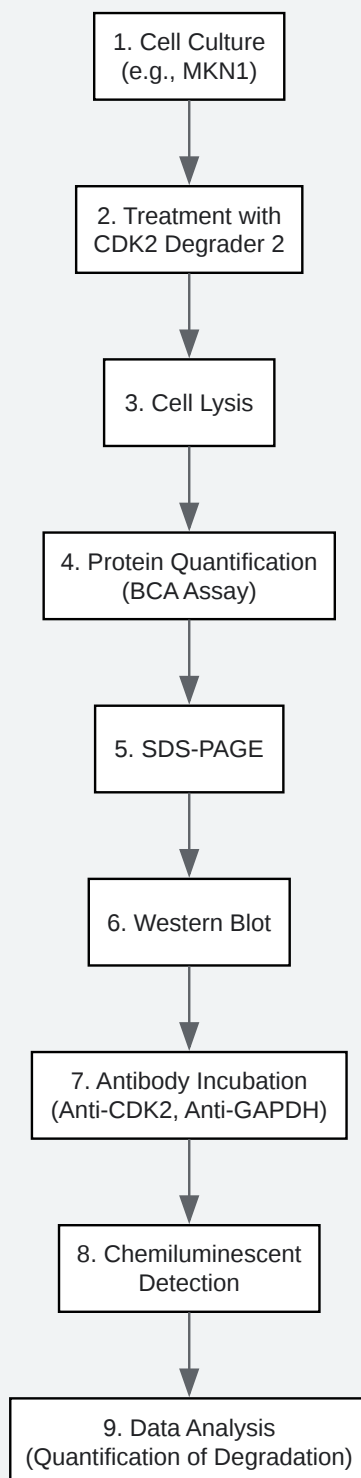
Mechanism of Action

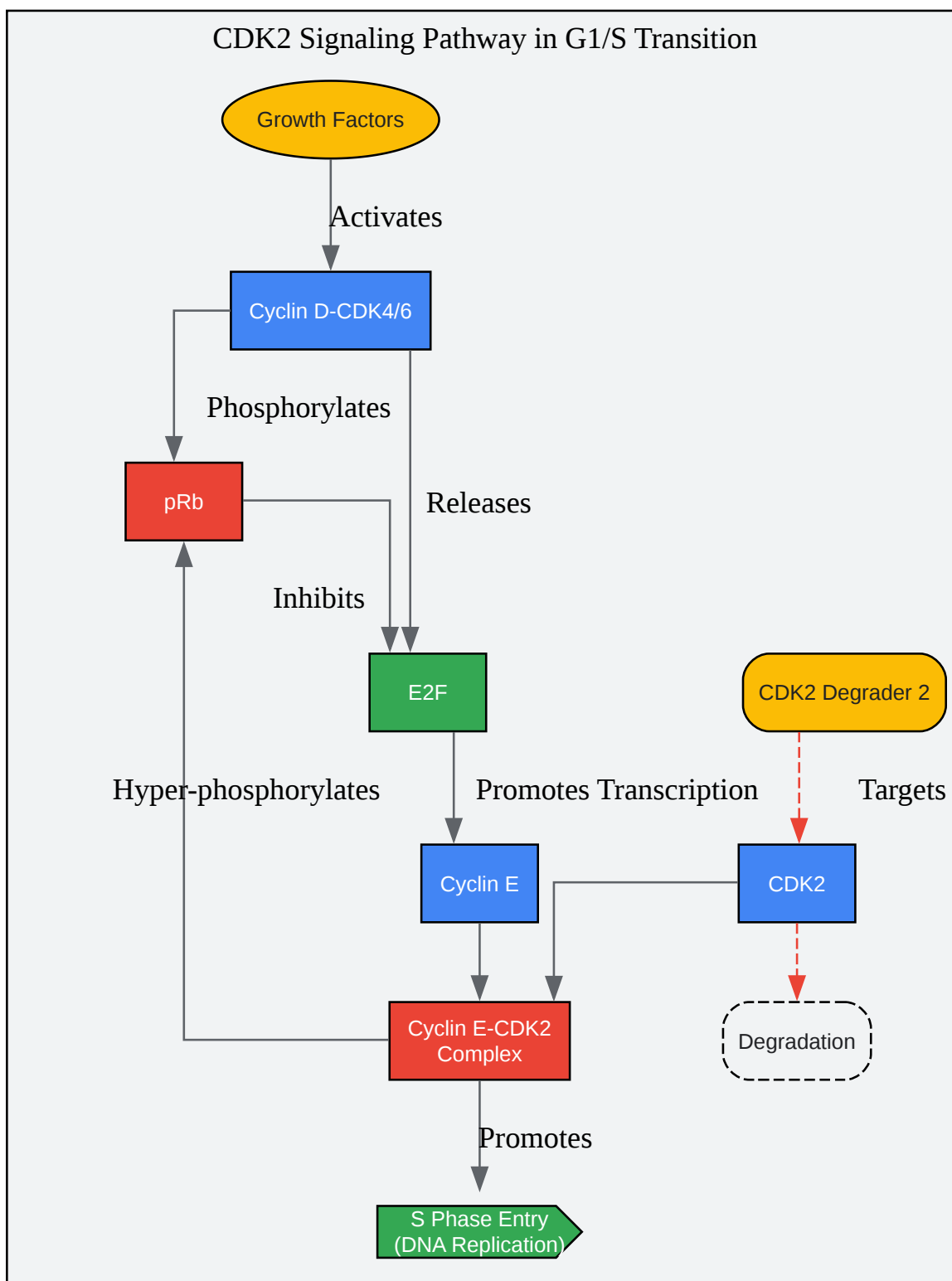
CDK2 degrader 2 is a heterobifunctional molecule composed of a ligand that binds to CDK2, a linker, and a ligand that recruits an E3 ubiquitin ligase, such as Cereblon (CRBN).^[1] This binding induces the formation of a ternary complex between CDK2, the degrader, and the E3 ligase. This proximity facilitates the ubiquitination of CDK2, marking it for subsequent

degradation by the 26S proteasome. This targeted degradation leads to a rapid and sustained depletion of cellular CDK2 levels.



Experimental Workflow for CDK2 Degradation Analysis





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References

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